

2-(2-Aminoethoxy)anisole Hydrochloride: Technical Monograph & Process Guide[1]

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)ethylamine hydrochloride

CAS No.: 64464-07-9

Cat. No.: B016167

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Executive Summary

2-(2-Aminoethoxy)anisole hydrochloride (CAS: 64464-07-9), also chemically designated as **2-(2-methoxyphenoxy)ethylamine hydrochloride**, is a critical aryloxyalkylamine intermediate. [1] Its primary industrial utility lies in the synthesis of Tamsulosin, a selective

-adrenoceptor antagonist used to treat benign prostatic hyperplasia (BPH). [1][2][3]

This guide addresses the physicochemical profile, synthetic process optimization, and quality control parameters required for its use in pharmaceutical development. [4] Special emphasis is placed on avoiding dimerization impurities during synthesis and managing hygroscopicity during storage. [1]

Chemical Identity & Physicochemical Profile[1][4][5][6][7][8][9][10][11]

The compound consists of a guaiacol (2-methoxyphenol) moiety linked to an ethylamine chain. [1] The hydrochloride salt is the preferred form for stability and handling, though it remains

hygroscopic.[4]

Datasheet

Property	Specification
IUPAC Name	2-(2-Methoxyphenoxy)ethanamine hydrochloride
Common Name	2-(2-Aminoethoxy)anisole HCl
CAS Number (HCl)	64464-07-9 (Salt); 1836-62-0 (Free Base)
Molecular Formula	
Molecular Weight	203.67 g/mol
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water, methanol, ethanol; Insoluble in non-polar solvents (hexane).[1][5]
Acidity	Weakly acidic in aqueous solution (Amine salt)
Hygroscopicity	High (Requires storage under inert atmosphere/desiccant)

Synthetic Routes & Process Chemistry

Industrial synthesis often faces a trade-off between raw material cost and purification complexity.[1] The two dominant routes are Direct Alkylation and the Gabriel Synthesis.[4]

Route A: Direct Alkylation (The "Dirty" Route)

Reacting Guaiacol with 2-chloroethylamine hydrochloride in the presence of a base (NaOH/KOH).[1]

- Pros: Cheap raw materials; one-step.[1]
- Cons: High risk of polymerization and formation of the secondary amine impurity (bis-alkylation), where the product reacts with another mole of alkylating agent.

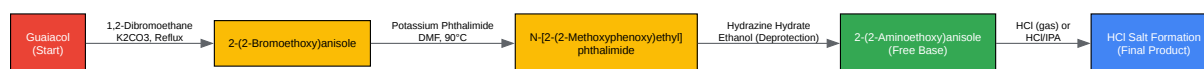
Route B: The Modified Gabriel Synthesis (The "Clean" Route)

To ensure high purity for pharmaceutical applications, the Gabriel synthesis is preferred.^[4] This method protects the nitrogen, preventing side reactions, and is subsequently deprotected to yield the primary amine.^[4]

Mechanism:

- Alkylation: Guaiacol is alkylated with 1,2-dibromoethane (or 2-chloroethanol followed by activation) to form 2-(2-bromoethoxy)anisole.^[1]
- Substitution: The bromide is displaced by potassium phthalimide.^[1]
- Deprotection: Hydrazinolysis releases the primary amine.^[1]

Visualization: Synthetic Workflow (Gabriel Route)



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Figure 1: Step-wise synthesis via the Gabriel method to ensure primary amine exclusivity.

Experimental Protocol: High-Purity Synthesis

Objective: Synthesis of 2-(2-Aminoethoxy)anisole HCl via the Phthalimide route to minimize bis-impurity.

Step 1: Alkylation^[1]^[4]

- Charge a reactor with Guaiacol (1.0 eq) and Acetone.
- Add Potassium Carbonate (anhydrous, 1.2 eq).

- Add 1,2-Dibromoethane (3.0 eq) dropwise at reflux.[1] Note: Excess dibromide prevents the formation of 1,2-bis(2-methoxyphenoxy)ethane dimer.[1]
- Monitor by TLC/HPLC until Guaiacol is <0.5%.[1]
- Filter inorganic salts and distill off excess dibromoethane.[1]

Step 2: Gabriel Substitution

- Dissolve the crude bromo-intermediate in DMF.
- Add Potassium Phthalimide (1.1 eq).[1]
- Heat to 90°C for 4–6 hours.
- Precipitate in water, filter, and wash the solid intermediate.[1][4]

Step 3: Deprotection & Salt Formation[1]

- Suspend the phthalimide intermediate in Ethanol.[1]
- Add Hydrazine Hydrate (1.2 eq) and reflux for 2 hours.
- Cool and acidify with concentrated HCl to pH 1.
- Filter off the insoluble phthalhydrazide byproduct.[1]
- Concentrate the filtrate.[1] Recrystallize the residue from Isopropanol/Ethanol to yield pure 2-(2-Aminoethoxy)anisole hydrochloride.[1]

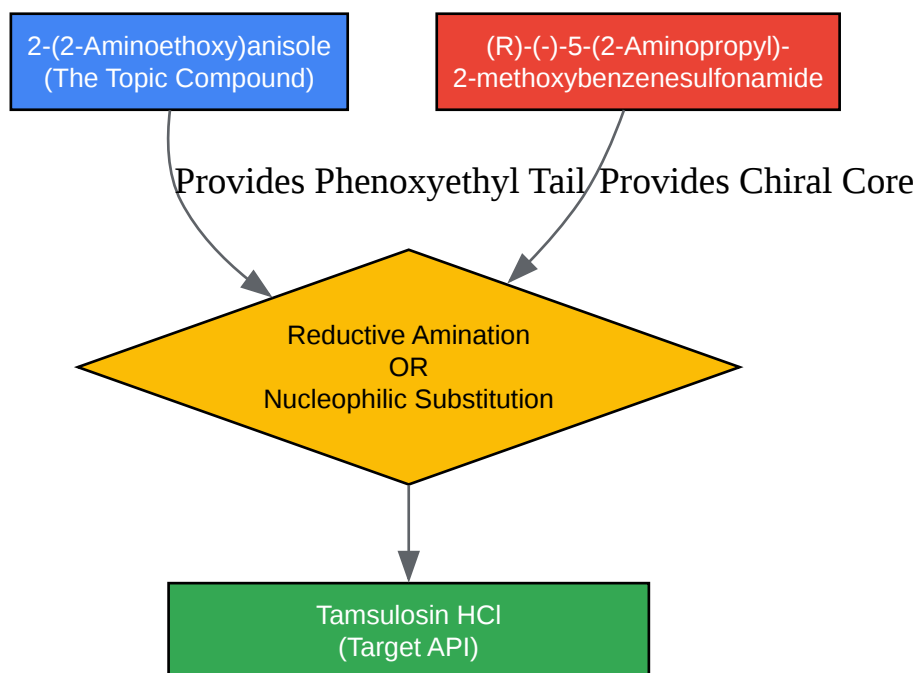
Pharmaceutical Utility: The Tamsulosin Connection[3][4][7]

This molecule is the "Left-Hand Side" synthon for Tamsulosin.[1] The synthesis of Tamsulosin involves coupling this amine with a chiral sulfamoyl benzoate derivative.[1][4]

Mechanism of Action: The 2-ethoxyphenoxy tail (provided by this intermediate) is crucial for the hydrophobic binding pocket affinity of the

receptor, contributing to the drug's high selectivity for prostate tissue over vascular smooth muscle.

Visualization: Tamsulosin Retrosynthesis



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Figure 2: Convergent synthesis showing 2-(2-Aminoethoxy)anisole as the key donor of the phenoxyethyl moiety.[1]

Analytical Characterization & Quality Control

To validate the material for pharmaceutical use, the following analytical parameters are recommended.

HPLC Method (Reverse Phase)[1][11][13]

- Column: C18 (e.g., Agilent Zorbax Eclipse), 150mm x 4.6mm, 5 μ m.[4]
- Mobile Phase A: 0.1% Phosphoric acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1][6]
- Gradient: 10% B to 80% B over 20 minutes.

- Detection: UV at 270 nm (Characteristic absorption of the anisole ring).[1]
- Key Impurity Marker: Look for the "dimer" peak (secondary amine) which typically elutes later due to higher lipophilicity.[1]

NMR Identification (¹H-NMR, DMSO-)

- 3.1 ppm (t): Methylene protons adjacent to Nitrogen ().[1]
- 3.8 ppm (s): Methoxy group ().[1]
- 4.2 ppm (t): Methylene protons adjacent to Oxygen ().[1]
- 6.8 - 7.0 ppm (m): Aromatic protons (Guaiacol ring).[1]
- 8.2 ppm (br s): Ammonium protons ().[1]

Handling, Stability, and Safety

Hygroscopicity Management

The hydrochloride salt is hygroscopic.[1][4] Absorption of atmospheric moisture leads to:

- Melting point depression.[1]
- Clumping/caking, making precise weighing difficult.[1][4]
- Hydrolysis risk over long-term storage if not kept dry.[1]

Protocol: Store in tightly sealed containers with silica gel sachets or under nitrogen blanket.

Safety Profile (GHS Classification)

- H302: Harmful if swallowed.[1]

- H315/H319: Causes skin and serious eye irritation.[1]
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.[4] The free base is a skin sensitizer; the salt is less volatile but still an irritant.[4]

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